Reductive amination protocols for 6'-amino spiroisoindolinone

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Compound of Interest

Compound Name:	*6'-Aminospiro[cyclopropane-1,1'-isoindolin]-3'-one*
Cat. No.:	*B8227292*

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Application Note & Protocol

A Robust Protocol for the Synthesis of 6'-Amino Spiroisoindolinone Scaffolds via Reductive Amination

Introduction: The Strategic Value of the 6'-Amino Spiroisoindolinone Core

The spiroisoindolinone scaffold is a privileged structure in modern medicinal chemistry, forming the core of numerous compounds with significant biological activity.[1][2] These complex, three-dimensional structures are of particular interest in oncology, with prominent examples acting as potent inhibitors of the MDM2-p53 protein-protein interaction, a critical pathway in cancer therapy.[1] The introduction of a primary or secondary amine at the 6'-position of the spirocyclic system unlocks a crucial vector for chemical diversification. This 6'-amino handle serves as a versatile anchor point for constructing compound libraries through amide coupling, further alkylation, or sulfonylation, enabling extensive Structure-Activity Relationship (SAR) studies.

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Reductive amination stands out as one of the most effective and widely utilized methods for the synthesis of amines in drug discovery.[3][4][5] This application note provides a detailed, field-proven protocol for the efficient conversion of a 6'-keto spiroisoindolinone precursor to the corresponding 6'-amino derivative. We will focus on the use of sodium triacetoxyborohydride ($NaBH(OAc)_3$), a mild and highly selective reducing agent that ensures high yields and operational simplicity.[3][5][6]

The Underlying Chemistry: Mechanism of One-Pot Reductive Amination

The conversion of a ketone to an amine via reductive amination is a powerful one-pot process that proceeds through two key mechanistic steps:

- Iminium Ion Formation: The reaction is initiated by the nucleophilic attack of an amine source (in this protocol, ammonia from ammonium acetate) on the carbonyl carbon of the 6'-keto spiroisoindolinone. This is followed by a dehydration step to form a transient imine, which is subsequently protonated under the reaction conditions to yield a more electrophilic iminium ion.[4][5] For ketone substrates, this step can be sluggish and is often catalyzed by the addition of a weak acid, such as acetic acid.[6][7][8]

- Hydride-Mediated Reduction: The reducing agent, sodium triacetoxyborohydride, then selectively delivers a hydride ion to the electrophilic carbon of the iminium ion.[7] The key to the success of this one-pot reaction lies in the choice of the reducing agent. $NaBH(OAc)_3$ is sterically hindered and electronically attenuated by its three acetoxy groups, making it a mild reductant.[7] Consequently, it reduces the highly reactive iminium ion intermediate much faster than it reduces the starting ketone.[4] This exquisite selectivity prevents the formation of the corresponding alcohol as a side product, a common issue with stronger reducing agents like sodium borohydride ($NaBH_4$).[9] Furthermore, $NaBH(OAc)_3$ is safer and generates less toxic byproducts compared to alternatives like sodium cyanoborohydride ($NaBH_3CN$).[3][10]

The entire process, from ketone to final amine product, can thus be performed efficiently in a single reaction vessel.

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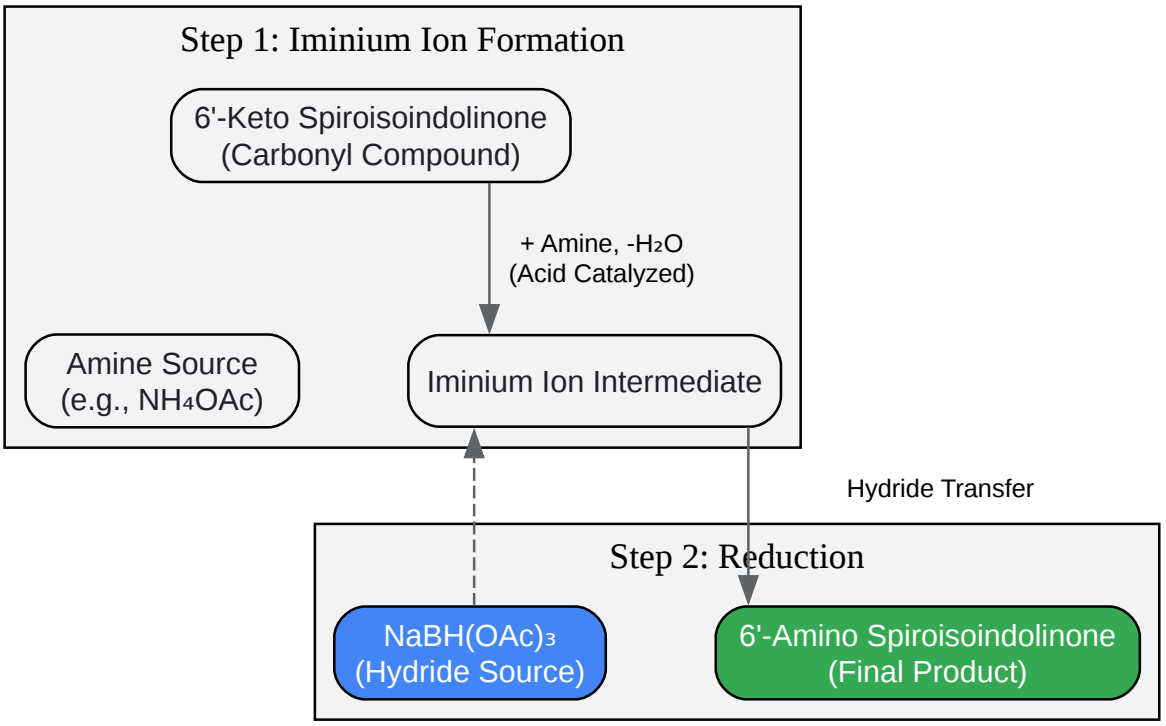

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Figure 1: General mechanism of reductive amination.

Experimental Protocol: Synthesis of 6'-Amino Spiroisoindolinone

This protocol describes a general procedure adaptable to various substituted 6'-keto spiroisoindolinone precursors.

3.1. Materials and Reagents

- 6'-Keto spiroisoindolinone derivative (1.0 eq)
- Ammonium acetate (NH_4OAc) (10.0 eq)
- Sodium triacetoxyborohydride ($NaBH(OAc)_3$) (2.0 eq)
- Glacial Acetic Acid (AcOH) (Optional, 1.0-2.0 eq)

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- Anhydrous 1,2-Dichloroethane (DCE)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Ethyl acetate (EtOAc) and Hexanes (or Heptane) for chromatography

3.2. Step-by-Step Procedure

- Reaction Setup: To a dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), add the 6'-keto spiroisoindolinone (1.0 eq) and ammonium acetate (10.0 eq).
- Solvent Addition: Add anhydrous 1,2-dichloroethane (DCE) to achieve a concentration of approximately 0.1 M with respect to the starting ketone.[6][8]
- Catalyst Addition (Optional but Recommended): If the ketone is sterically hindered or less reactive, add glacial acetic acid (1.0-2.0 eq) to the suspension. Acetic acid serves to catalyze iminium ion formation.[7][8] Stir the resulting mixture at room temperature for 30-60 minutes.
- Addition of Reducing Agent: Carefully add sodium triacetoxyborohydride (2.0 eq) to the reaction mixture in portions over 10-15 minutes. Note: A slight exotherm may be observed.
- Reaction Monitoring: Allow the reaction to stir at room temperature. Monitor the consumption of the starting material by Thin Layer Chromatography (TLC) or LC-MS analysis (typically 4-24 hours).
- Work-up and Quenching: Once the reaction is complete, carefully quench the mixture by slowly adding saturated aqueous $NaHCO_3$ solution until gas evolution ceases. Stir vigorously for 20 minutes.

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- Extraction: Transfer the mixture to a separatory funnel and dilute with Dichloromethane (DCM). Separate the organic layer. Extract the aqueous layer two more times with DCM.
- Washing and Drying: Combine the organic layers and wash sequentially with water and then brine. Dry the organic phase over anhydrous $MgSO_4$ or Na_2SO_4.
- Concentration and Purification: Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator. Purify the resulting crude residue by silica gel column chromatography, typically using a gradient of ethyl acetate in hexanes, to afford the pure 6'-amino spiroisoindolinone product.
- Characterization: Confirm the structure and purity of the final compound using ^{1}H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).

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